

Technical Support Center: HPLC Purity Analysis of Chicago Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1,3-Naphthalenedisulfonic acid, 4-amino-5-hydroxy-*

CAS No.: 82-47-3

Cat. No.: B1218474

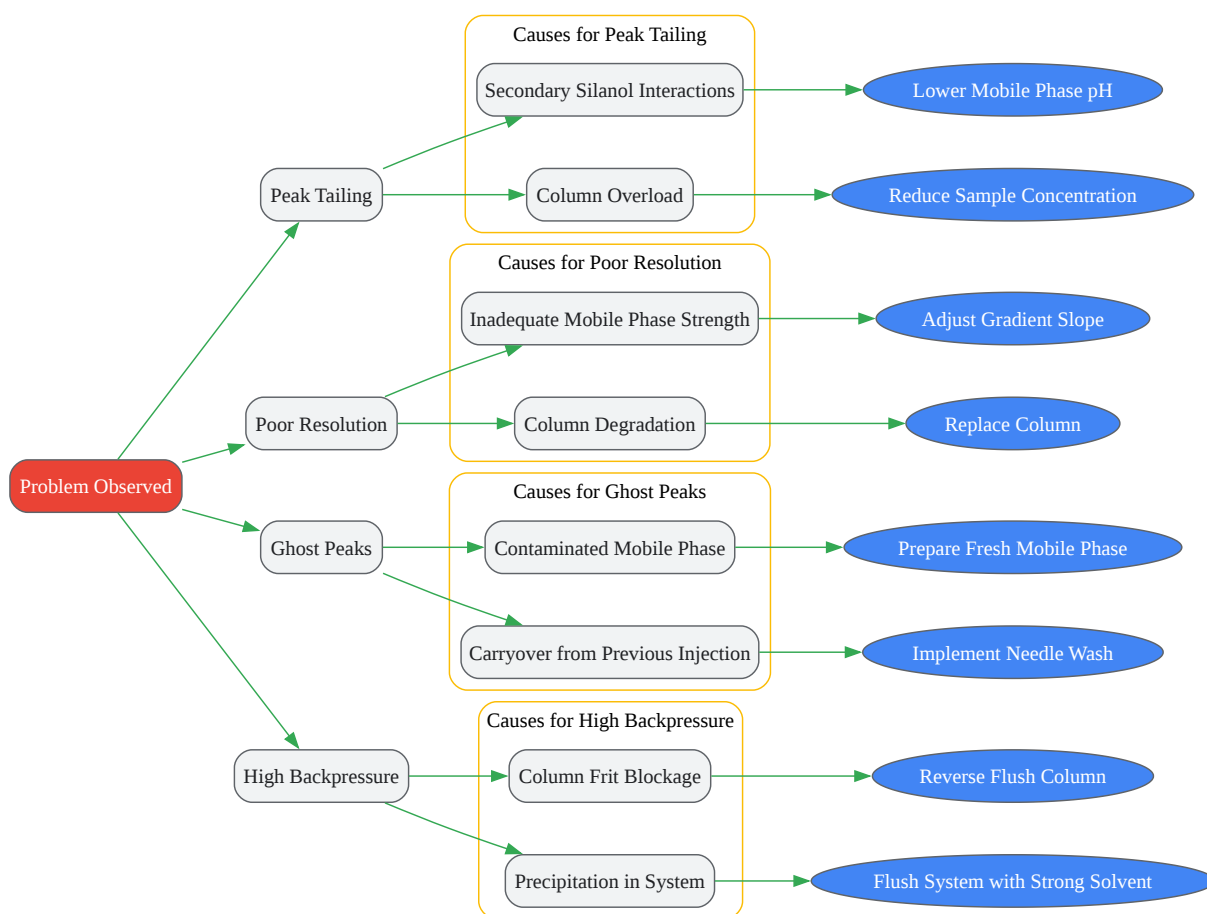
[Get Quote](#)

Welcome to the Technical Support Center for the High-Performance Liquid Chromatography (HPLC) analysis of Chicago Acid (1-amino-8-naphthol-2,4-disulfonic acid). This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical assistance, troubleshooting advice, and answers to frequently asked questions. As Senior Application Scientists, we have structured this guide to not only provide protocols but to explain the scientific reasoning behind them, ensuring robust and reliable analytical results.

I. Understanding Chicago Acid and its Chromatographic Challenges

Chicago Acid is a highly polar, aromatic compound containing two sulfonic acid groups and both an amino and a hydroxyl group. This complex structure presents unique challenges in reversed-phase HPLC. The sulfonic acid moieties are strong acids, meaning they will be ionized (anionic) over a wide pH range. This can lead to secondary interactions with the stationary phase, particularly residual silanols on silica-based columns, resulting in poor peak shape (tailing).

Chemical Structure of Chicago Acid



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Technical Support Center: HPLC Purity Analysis of Chicago Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1218474/docs#technical-support-center-hplc-purity-analysis-of-chicago-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)